

Herbicidal spectrum of Fenpyrazone on monocot and dicot weeds

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Compound of Interest

Compound Name: Fenpyrazone

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An In-depth Technical Guide to the Herbicidal Spectrum of **Fenpyrazone**

Introduction

Fenpyrazone is a third-generation HPPD (4-hydroxyphenylpyruvate dioxygenase) inhibiting herbicide developed for post-emergence application, primarily in corn.^[1] As a member of this class, it offers a distinct mode of action, making it a valuable tool for managing a wide range of annual monocotyledonous (grass) and dicotyledonous (broadleaf) weeds.^[2] **Fenpyrazone** is particularly effective against weeds that have developed resistance to other herbicide classes, such as ALS (acetolactate synthase) inhibitors.^[1] Its chemical structure, which includes a novel fluorine component, contributes to its high activity, stability, and rapid action.^[1] Visible symptoms, such as chlorosis and bleaching, typically appear within 2-3 days of application, leading to weed death in 5-7 days under optimal conditions.^[1]

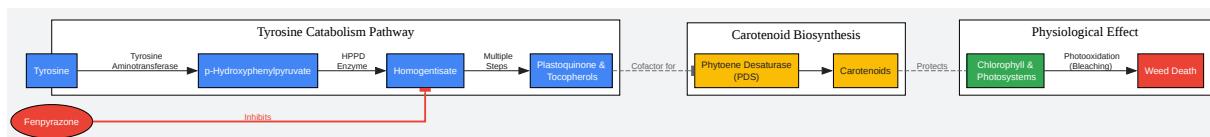
Mechanism of Action

Fenpyrazone's herbicidal activity stems from its inhibition of the 4-hydroxyphenylpyruvate dioxygenase (HPPD) enzyme. This enzyme is a key component in the biochemical pathway responsible for synthesizing plastoquinone and tocopherols.^[3]

- Plastoquinone (PQ) is an essential cofactor for the phytoene desaturase (PDS) enzyme, which is critical for carotenoid biosynthesis.^[3]

- Carotenoids serve a vital photoprotective role in plants by quenching reactive oxygen species (ROS) generated during photosynthesis.[3]

By inhibiting HPPD, **Fenpyrazone** disrupts the entire cascade. The resulting depletion of plastoquinone halts carotenoid synthesis. Without the protective carotenoids, chlorophyll and photosynthetic membranes are rapidly destroyed by photooxidation, leading to the characteristic bleaching or "whitening" of the plant tissues, followed by necrosis and death.[1] [3]



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Caption: Mechanism of action pathway for **Fenpyrazone**.

Herbicidal Spectrum

Fenpyrazone demonstrates a broad spectrum of activity, controlling key grass and broadleaf weeds in corn fields.[1]

Table 1: Monocot (Grass) Weed Susceptibility to Fenpyrazone

Common Name	Scientific Name	Susceptibility	Source
Barnyardgrass	<i>Echinochloa crus-galli</i>	Susceptible	[1] [4]
Large Crabgrass	<i>Digitaria sanguinalis</i>	Susceptible	[1]
Goosegrass	<i>Eleusine indica</i>	Susceptible	[1]
Proso Millet	<i>Panicum miliaceum</i>	Susceptible	[1]
Swollen Fingergrass	<i>Chloris virgata</i>	Susceptible	[1]
Yellow Foxtail	<i>Setaria pumila</i>	Susceptible	[1]
Southern Sandbur	<i>Cenchrus echinatus</i>	Susceptible	[1]

Table 2: Dicot (Broadleaf) Weed Susceptibility to Fenpyrazone

Common Name	Scientific Name	Susceptibility	Source
Velvetleaf	<i>Abutilon theophrasti</i>	Susceptible	[1]
Common Lamb's Quarters	<i>Chenopodium album</i>	Susceptible	[1]
Redroot Pigweed	<i>Amaranthus retroflexus</i>	Susceptible	[1]
Hophornbeam Copperleaf	<i>Acalypha ostryifolia</i>	Susceptible	[1]
Benghal Dayflower	<i>Commelinia benghalensis</i>	Susceptible	[1]
Horseweed (Marestail)	<i>Conyza canadensis</i>	Susceptible	[1]
Entireleaf Morningglory	<i>Ipomoea hederacea</i>	Susceptible	[1]
Giant Chickweed	<i>Myosoton aquaticum</i>	Susceptible	[1]
Common Cocklebur	<i>Xanthium strumarium</i>	Susceptible	[1]
Pale Smartweed	<i>Polygonum lapathifolium</i>	Susceptible	[1]
Curly Dock	<i>Rumex crispus</i>	Susceptible	[1]
Black Nightshade	<i>Solanum nigrum</i>	Susceptible	[1]
Common Chickweed	<i>Stellaria media</i>	Susceptible	[1]

Factors Influencing Efficacy

The herbicidal performance of **Fenpyrazone** is significantly influenced by environmental conditions and the developmental stage of the target weeds.

- Temperature: Efficacy increases with temperature. In greenhouse studies on barnyardgrass, the GR50 (the dose required for 50% growth reduction) was between 2.8-7.6 g/hm² at temperatures of 20-35°C.[\[4\]](#) Optimal application temperature is above 20°C.[\[4\]](#)

- Light Intensity: Higher light intensity enhances **Fenpyrazone**'s activity. The inhibition rate of the fresh weight of barnyardgrass increased from 41.19% to 90.84% with increasing light intensity.[4]
- Rainfall: **Fenpyrazone** is quickly absorbed by leaf tissues and shows strong tolerance to rain.[4] As long as the rainfall interval after application is more than one hour, there is no significant impact on its herbicidal activity.[4] If rain occurs within one hour, reapplication may be necessary.[4]
- Weed Growth Stage: The leaf stage of the weed is a critical factor. Barnyardgrass is most sensitive at the 1- to 4-leaf stage, with a GR50 value of less than 1.0 g/hm².[4]

Quantitative Data Summary

The following table summarizes key quantitative metrics related to **Fenpyrazone** application and efficacy.

Table 3: Quantitative Efficacy Data for Fenpyrazone

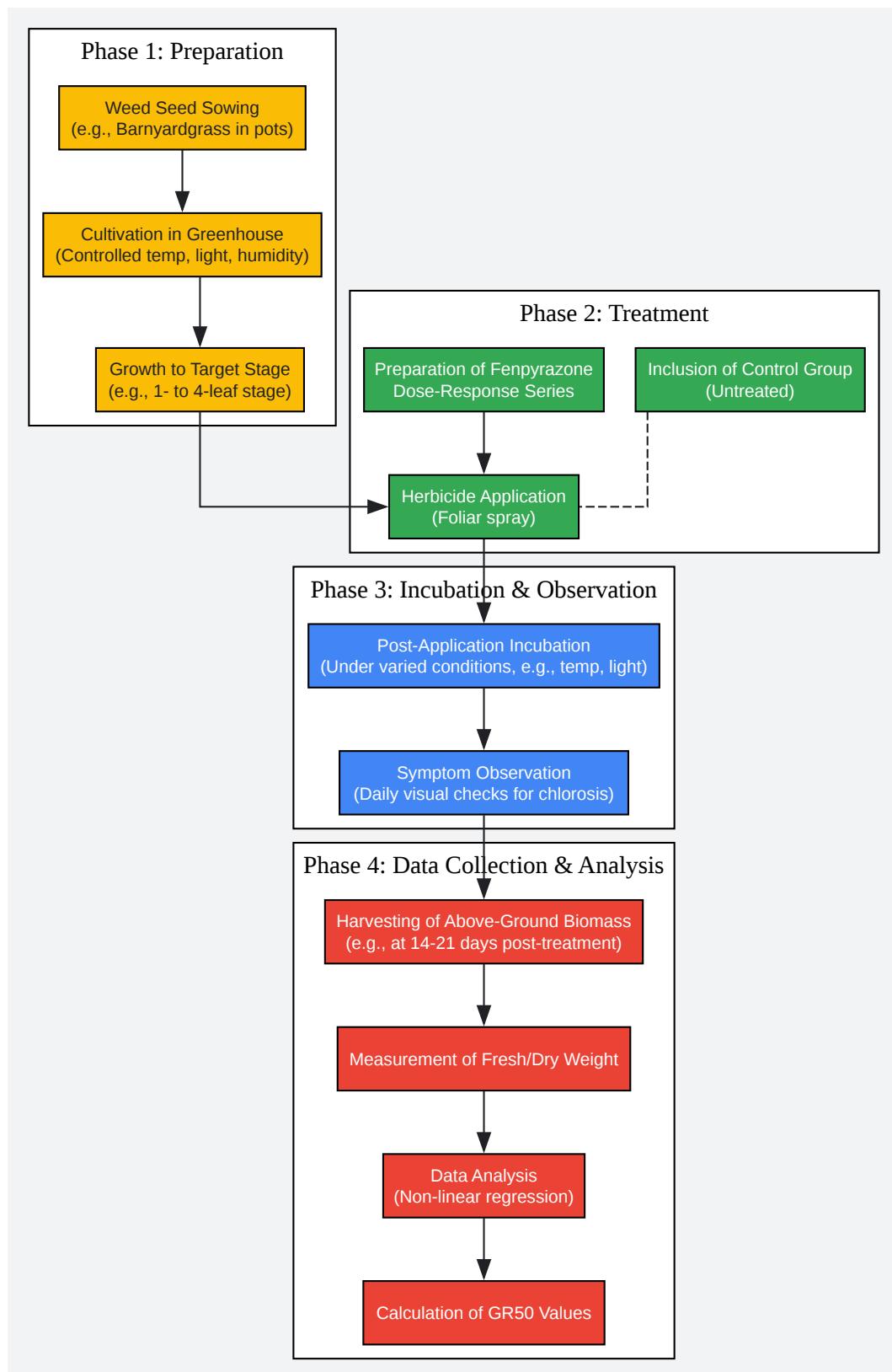
Parameter	Value	Target Weed	Conditions / Notes	Source
Recommended Dose Rate	90-135 g a.i./ha	General grass & broadleaf weeds	Post-emergence in corn	[1]
GR50	<1.0 g/hm ²	Barnyardgrass	1- to 4-leaf stage	[4]
GR50	1.7-2.4 g/hm ²	Barnyardgrass	>1 hour before rainfall	[4]
GR50	2.8-7.6 g/hm ²	Barnyardgrass	Temperature range of 20-35°C	[4]
Symptom Appearance	2-3 days	General susceptible weeds	Chlorosis and bleaching	[1]
Time to Weed Death	5-7 days	General susceptible weeds	Dependent on conditions	[1]

Experimental Protocols

Detailed protocols from the cited literature are not fully available. However, a generalized workflow for assessing the herbicidal efficacy of a compound like **Fenpyrazone**, based on the described whole-plant dose-response experiments, can be outlined.[\[4\]](#)

Generalized Experimental Workflow for Herbicide Efficacy Testing

The following diagram illustrates a typical workflow for greenhouse-based dose-response studies to determine herbicide efficacy.

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